

# An In-depth Technical Guide to the Physicochemical Properties of Anhydrous Hydrazine

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## Compound of Interest

Compound Name: Hydrazine

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This technical guide provides a comprehensive overview of the core physicochemical properties of anhydrous **hydrazine** ( $\text{N}_2\text{H}_4$ ). The information is presented to support research, development, and safety protocols involving this highly reactive compound. All quantitative data is summarized in structured tables for ease of comparison, and detailed experimental methodologies are provided for key analytical procedures.

## Physical and Chemical Properties

Anhydrous **hydrazine** is a colorless, fuming, oily liquid with a pungent, ammonia-like odor.<sup>[1][2]</sup> It is a powerful reducing agent and is highly reactive.<sup>[2]</sup> Proper handling and storage are critical due to its flammability, toxicity, and potential for explosive decomposition under certain conditions.

## Summary of Physicochemical Data

The following tables summarize the key physicochemical properties of anhydrous **hydrazine**.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	N <sub>2</sub> H <sub>4</sub>	[3]
Molecular Weight	32.05 g/mol	[1]
Appearance	Colorless, fuming oily liquid	[1][2]
Odor	Ammonia-like	[1][2]
Density	1.021 g/cm <sup>3</sup> at 25 °C	[3]
Melting Point	2 °C (35.6 °F)	[2][3]
Boiling Point	113.5 °C (236.3 °F) at 760 mmHg	[1][2]
Vapor Pressure	14.4 mmHg at 25 °C (77°F)	[1]

Table 2: Thermochemical and Solubility Properties

Property	Value	Reference(s)
Standard Enthalpy of Formation (liquid, 298.15 K)	+50.63 kJ/mol	[4]
Standard Enthalpy of Formation (gas, 298.15 K)	+95.4 kJ/mol	[4]
Solubility in Water	Miscible	[5]
Solubility in Organic Solvents	Soluble in methanol and ethanol. Insoluble in chloroform and ether.	[5]

Table 3: Safety and Reactivity Data

Property	Value	Reference(s)
Flash Point	38 °C (100 °F)	[2]
Autoignition Temperature	270 °C (518 °F) on glass	[1]
Explosive Limits in Air	4.7% to 100% by volume	[2]

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining key physicochemical properties of anhydrous **hydrazine**. Extreme caution must be exercised when performing these experiments due to the hazardous nature of **hydrazine**. All work should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

### Density Determination

The density of anhydrous **hydrazine** can be accurately determined using a pycnometer.

Methodology:

- **Cleaning and Calibration:** Thoroughly clean and dry a pycnometer of known volume. Calibrate the pycnometer by filling it with deionized water of a known temperature and weighing it. The density of water at that temperature is used to calculate the precise volume of the pycnometer.
- **Sample Handling:** In a fume hood, carefully fill the calibrated pycnometer with anhydrous **hydrazine**. The temperature of the **hydrazine** should be controlled and recorded.
- **Measurement:** Weigh the filled pycnometer.
- **Calculation:** The density is calculated by dividing the mass of the **hydrazine** (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer.

### Melting Point Determination

The melting point of anhydrous **hydrazine** can be determined using a capillary melting point apparatus.

#### Methodology:

- **Sample Preparation:** A small amount of anhydrous **hydrazine** is frozen. A small portion of the frozen **hydrazine** is then quickly introduced into a capillary tube, which is then sealed.
- **Apparatus Setup:** The sealed capillary tube is placed in a melting point apparatus.
- **Measurement:** The sample is heated at a slow, controlled rate. The temperature at which the solid first begins to melt and the temperature at which the last of the solid melts are recorded as the melting point range. For a pure substance, this range should be narrow.

## Boiling Point Determination

The boiling point can be determined using a micro-boiling point method to minimize the amount of hazardous material.<sup>[6]</sup>

#### Methodology:

- **Apparatus Setup:** A small amount of anhydrous **hydrazine** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a controlled manner, for example, in a Thiele tube filled with a suitable heating oil.
- **Observation:** As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Measurement:** The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.<sup>[1][7][8][9]</sup>

## Viscosity Measurement

The viscosity of anhydrous **hydrazine** can be determined using a capillary viscometer, such as an Ubbelohde or Cannon-Fenske viscometer.<sup>[10][11]</sup>

#### Methodology:

- **Apparatus Preparation:** A clean, dry viscometer is selected. The viscometer constant is determined by measuring the efflux time of a standard liquid of known viscosity and density.
- **Sample Loading:** A known volume of anhydrous **hydrazine** is introduced into the viscometer in a fume hood.
- **Temperature Control:** The viscometer is placed in a constant temperature bath until the sample reaches thermal equilibrium.
- **Measurement:** The time taken for the liquid to flow between two calibrated marks on the viscometer is measured.
- **Calculation:** The kinematic viscosity is calculated by multiplying the efflux time by the viscometer calibration constant. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of **hydrazine** at that temperature.

## Surface Tension Measurement

The surface tension of anhydrous **hydrazine** can be measured using the pendant drop method.

Methodology:

- **Apparatus Setup:** A syringe with a needle of known diameter is filled with anhydrous **hydrazine**. The syringe is mounted vertically in a sealed, temperature-controlled chamber with an optical window.
- **Droplet Formation:** A small drop of **hydrazine** is formed at the tip of the needle.
- **Image Capture:** A high-resolution camera captures the profile of the pendant drop.
- **Analysis:** The shape of the drop is analyzed using software that applies the Young-Laplace equation to determine the surface tension based on the drop's geometry and the known density of **hydrazine**.

## Heat of Formation Determination

The standard enthalpy of formation of anhydrous **hydrazine** can be determined using bomb calorimetry to measure its enthalpy of combustion.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Methodology:

- **Sample Preparation:** A known mass of anhydrous **hydrazine** is sealed in a sample holder suitable for volatile liquids, such as a gelatin capsule or a specialized ampoule.
- **Bomb Assembly:** The sample holder is placed in the bomb calorimeter, and a fuse wire is arranged to ensure ignition. The bomb is then sealed and pressurized with a known excess of pure oxygen.
- **Calorimetry:** The bomb is placed in a calorimeter bucket containing a known mass of water. The sample is ignited, and the temperature change of the water is precisely measured.
- **Calibration:** The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.
- **Calculation:** The heat of combustion of **hydrazine** is calculated from the temperature rise and the heat capacity of the calorimeter, with corrections made for the heat of formation of nitric acid (from the nitrogen in the sample) and any unburned material. The standard enthalpy of formation is then calculated from the enthalpy of combustion using Hess's Law and the known standard enthalpies of formation of the combustion products ( $\text{N}_2(\text{g})$  and  $\text{H}_2\text{O}(\text{l})$ ).

## Solubility Determination

The solubility of anhydrous **hydrazine** in various organic solvents can be determined by preparing a saturated solution and measuring the concentration of **hydrazine**.[\[16\]](#)[\[17\]](#)

Methodology:

- **Preparation of Saturated Solution:** An excess amount of anhydrous **hydrazine** is added to a known volume of the desired solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached and a saturated solution is formed.

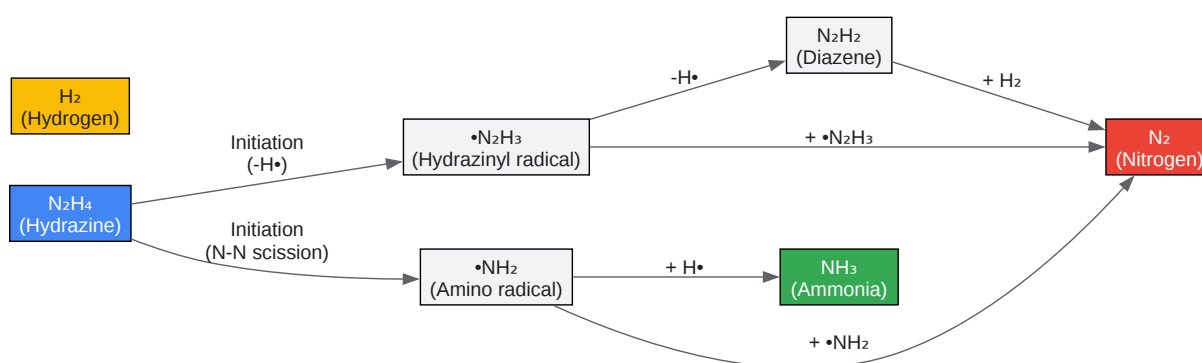
- **Sample Collection:** A sample of the supernatant is carefully withdrawn and filtered to remove any undissolved **hydrazine**.
- **Concentration Analysis:** The concentration of **hydrazine** in the filtered, saturated solution is determined using a suitable analytical method, such as titration or a colorimetric method.<sup>[16]</sup>  
<sup>[17]</sup> A common colorimetric method involves the reaction of **hydrazine** with p-dimethylaminobenzaldehyde to form a yellow azine, the absorbance of which can be measured spectrophotometrically.

## Decomposition Pathways

Anhydrous **hydrazine** can decompose through several pathways, depending on the conditions. The two primary decomposition routes are the thermal and catalytic pathways.

### Thermal Decomposition

At elevated temperatures, anhydrous **hydrazine** undergoes thermal decomposition. The primary products are ammonia ( $\text{NH}_3$ ), nitrogen ( $\text{N}_2$ ), and hydrogen ( $\text{H}_2$ ).<sup>[18]</sup> The reaction mechanism is complex and involves several radical intermediates, including  $\text{N}_2\text{H}_3$ ,  $\text{NH}_2$ , and  $\text{N}_2\text{H}_2$ .<sup>[18]</sup><sup>[19]</sup>

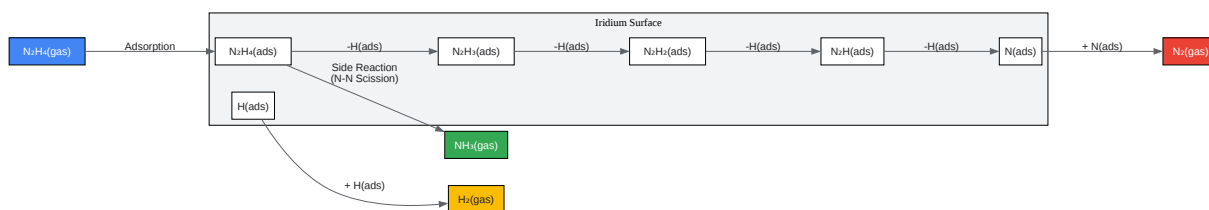


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A simplified representation of the thermal decomposition pathway of anhydrous **hydrazine**.

## Catalytic Decomposition

The decomposition of **hydrazine** can be catalyzed by various metals, with iridium being a particularly effective catalyst.[20][21][22][23] The catalytic pathway generally favors the formation of nitrogen and hydrogen, making it highly exothermic and useful for propulsion applications. The mechanism involves the adsorption of **hydrazine** onto the catalyst surface, followed by a series of dehydrogenation steps.



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A generalized pathway for the catalytic decomposition of **hydrazine** on an iridium surface.

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